

RMC-9805: A Tri-Complex Inhibitor Targeting KRAS(G12D)

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Compound of Interest

Compound Name: *Zoldonrasib*
CAS No.: 3034802-05-3
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An In-depth Technical Guide on the Structure, Mechanism, and Preclinical Profile of a Novel Covalent KRAS(G12D)(ON) Inhibitor

Abstract

RMC-9805, also known as **zoldonrasib**, is a first-in-class, orally bioavailable, covalent inhibitor that selectively targets the GTP-bound (ON) state of the KRAS(G12D) mutant protein.[1][2] Developed by Revolution Medicines, this molecule employs a novel mechanism of action, forming a tri-complex with the KRAS(G12D) protein and the intracellular chaperone protein, cyclophilin A (CypA).[1][2][3] This tri-complex formation facilitates the covalent modification of the aspartate-12 residue of KRAS(G12D), effectively inhibiting its oncogenic signaling.[4] Preclinical studies have demonstrated the potent and selective activity of RMC-9805 in KRAS(G12D)-mutant cancer models, leading to the suppression of downstream signaling pathways, induction of apoptosis, and significant anti-tumor activity.[4] This technical guide provides a comprehensive overview of the structure, mechanism of action, and preclinical data for RMC-9805.

Introduction

The KRAS oncogene is one of the most frequently mutated genes in human cancers, with the G12D mutation being particularly prevalent in pancreatic, colorectal, and non-small cell lung cancers. The development of effective therapies targeting KRAS has been a long-standing challenge in oncology. RMC-9805 represents a significant advancement in this field, utilizing a unique "molecular glue" approach to inhibit the active, oncogenic form of KRAS(G12D).[1][2] This guide will delve into the core scientific principles and data that underpin the development of RMC-9805.

Structure and Physicochemical Properties

The definitive three-dimensional structure of the RMC-9805 tri-complex has been elucidated through X-ray crystallography and is available in the Protein Data Bank (PDB) under the accession code 9CTB.[1] This structure reveals the intricate molecular interactions between RMC-9805, KRAS(G12D), and cyclophilin A, providing a basis for understanding its mechanism of action.

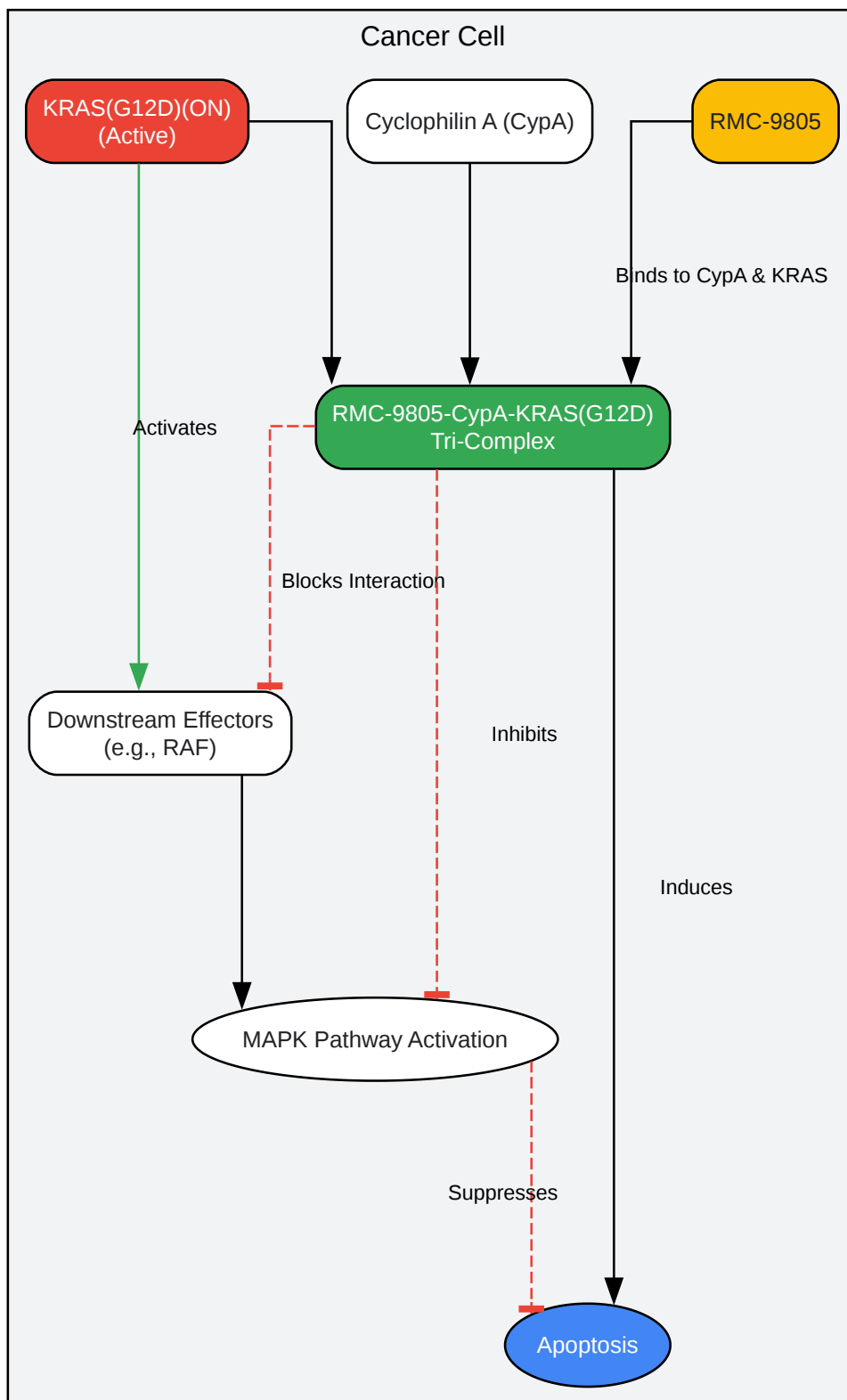
Table 1: Physicochemical Properties of RMC-9805

Property	Value
Molecular Formula	C60H77N11O12S
Molecular Weight	1168.4 g/mol
LogP	4.6
Topological Polar Surface Area	313 Å ²
Hydrogen Bond Donors	5
Hydrogen Bond Acceptors	18
Rotatable Bonds	15

Mechanism of Action

RMC-9805 functions as a covalent molecular glue, bringing together KRAS(G12D)(ON) and cyclophilin A to form a stable ternary complex.[1][2][3] This tri-complex formation sterically

hinders the interaction of KRAS(G12D) with its downstream effectors, such as RAF kinases, thereby inhibiting the MAPK signaling pathway.[4]



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Figure 1: Mechanism of action of RMC-9805.

A key feature of RMC-9805 is its finely tuned aziridine covalent handle, which engages the poorly nucleophilic aspartate residue of the G12D mutant.^[2] This covalent interaction ensures a durable and selective inhibition of the oncogenic KRAS protein.

Preclinical Data

The preclinical activity of RMC-9805 has been evaluated in a range of in vitro and in vivo models, demonstrating its potency, selectivity, and anti-tumor efficacy.

In Vitro Activity

RMC-9805 has shown potent inhibition of KRAS(G12D)-driven signaling and cell proliferation in various cancer cell lines.

Table 2: In Vitro Activity of RMC-9805 in AsPC-1 Pancreatic Cancer Cells (KRAS G12D/G12D)

Assay	EC50 (nM)
pERK Inhibition	23
Cell Viability (CTG)	17

Data sourced from Revolution Medicines corporate presentation.

In Vivo Efficacy

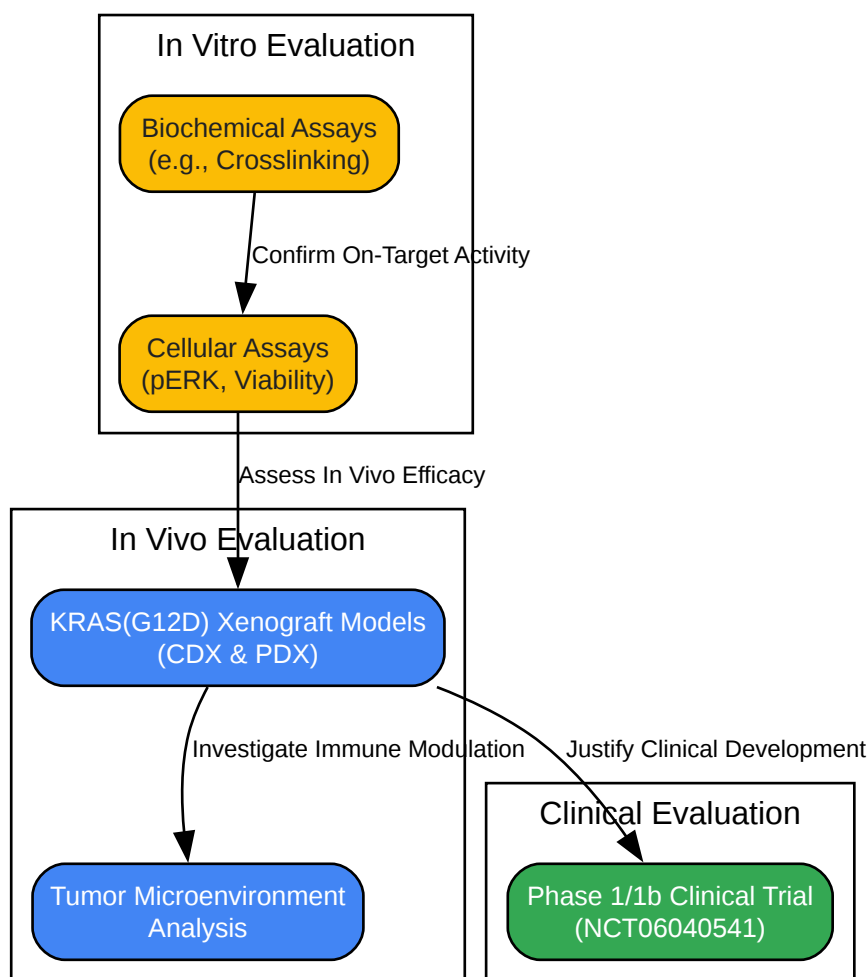
Oral administration of RMC-9805 has demonstrated significant anti-tumor activity in preclinical xenograft models of KRAS(G12D)-mutant cancers.

Table 3: In Vivo Anti-Tumor Activity of RMC-9805 in KRAS(G12D) Xenograft Models

Model Type	Cancer Type	Response to Monotherapy
CDX & PDX	Pancreatic Ductal Adenocarcinoma (PDAC)	Objective responses in 7 of 9 models
PDX	Non-Small Cell Lung Cancer (NSCLC)	Objective responses in 6 of 9 models
CDX & PDX	Colorectal Cancer (CRC)	Less responsive to monotherapy, regressions achieved with combinations

CDX: Cell-derived xenograft; PDX: Patient-derived xenograft. Data from AACR Annual Meeting 2023 abstract.[\[4\]](#)

Furthermore, preclinical studies have shown that RMC-9805 can synergize with immunotherapy, such as anti-PD-1 antibodies, leading to durable complete responses in immune-competent models.[\[5\]](#) This is attributed to RMC-9805's ability to modulate the tumor microenvironment, increasing T cell infiltration and MHC-I expression on cancer cells.[\[5\]](#)



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Figure 2: RMC-9805 Development Workflow.

Experimental Protocols

The following are representative protocols for the key experiments cited in the preclinical evaluation of RMC-9805.

Western Blot for pERK Inhibition

- **Cell Culture and Treatment:** KRAS(G12D)-mutant cancer cells (e.g., AsPC-1) are seeded in 6-well plates and allowed to adhere overnight. Cells are then treated with varying concentrations of RMC-9805 for a specified time (e.g., 2 hours).

- **Lysis and Protein Quantification:** Cells are washed with cold PBS and lysed with RIPA buffer containing protease and phosphatase inhibitors. Protein concentration is determined using a BCA assay.
- **SDS-PAGE and Western Blotting:** Equal amounts of protein are separated by SDS-PAGE and transferred to a PVDF membrane. The membrane is blocked and then incubated with primary antibodies against pERK, total ERK, and a loading control (e.g., GAPDH).
- **Detection and Analysis:** After incubation with HRP-conjugated secondary antibodies, the protein bands are visualized using an enhanced chemiluminescence (ECL) substrate. Band intensities are quantified using densitometry software, and the ratio of pERK to total ERK is calculated.

Cell Viability Assay (CTG)

- **Cell Seeding:** Cancer cells are seeded in 96-well plates and allowed to attach.
- **Compound Treatment:** Cells are treated with a serial dilution of RMC-9805 and incubated for a defined period (e.g., 72 hours).
- **ATP Measurement:** CellTiter-Glo® (CTG) reagent is added to each well, and luminescence is measured using a plate reader.
- **Data Analysis:** The luminescence signal, which is proportional to the amount of ATP and thus the number of viable cells, is used to calculate the EC50 value.

In Vivo Xenograft Study

- **Animal Model:** Immunocompromised mice (e.g., nude mice) are used for cell-derived or patient-derived xenograft studies.
- **Tumor Implantation:** KRAS(G12D)-mutant cancer cells or tumor fragments are subcutaneously implanted into the flanks of the mice.
- **Treatment:** Once tumors reach a palpable size, mice are randomized into vehicle control and RMC-9805 treatment groups. RMC-9805 is administered orally at specified doses and schedules.

- Tumor Measurement and Analysis: Tumor volume and body weight are measured regularly. At the end of the study, tumors are excised for pharmacodynamic and histological analysis (e.g., IHC for apoptosis and proliferation markers).

Conclusion

RMC-9805 is a promising, orally bioavailable, covalent inhibitor of KRAS(G12D)(ON) with a novel tri-complex mechanism of action. Its potent and selective preclinical activity, both as a monotherapy and in combination with immunotherapy, provides a strong rationale for its ongoing clinical development. The unique approach of leveraging an intracellular chaperone to achieve covalent modification of a challenging oncogenic target represents a significant innovation in the field of cancer therapeutics. Early clinical data from the Phase 1/1b study (NCT06040541) have shown encouraging safety and anti-tumor activity in patients with KRAS(G12D)-mutant solid tumors, further validating the potential of this therapeutic strategy.

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